monitoring of beta-Endosulfan levels in environmental samples

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Compound of Interest

Compound Name:	*beta-Endosulfan*
CAS No.:	*33213-65-9*
Cat. No.:	*B125223*

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An Application Note and Protocol for the Monitoring of β-Endosulfan in Environmental Samples

Abstract

Endosulfan, a legacy organochlorine pesticide, persists in the environment and poses significant risks to ecological and human health. Its inclusion in the Stockholm Convention on Persistent Organic Pollutants (POPs) necessitates robust and reliable monitoring programs.[1][2][3][4][5] Technical endosulfan is a mix of two stereoisomers, α- and β-endosulfan, with the β-isomer being a significant component.[1] This document provides a comprehensive guide for researchers, scientists, and environmental monitoring professionals on the state-of-the-art methodologies for the monitoring of β-endosulfan and its primary transformation product, endosulfan sulfate, in various environmental matrices. We delve into the rationale behind method selection, from sample collection and preservation to extraction, cleanup, and final analysis by gas and liquid chromatography.

Introduction: The Environmental Significance of β-Endosulfan

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Endosulfan is a broad-spectrum insecticide that has seen widespread agricultural use.[5] Despite its effectiveness, its persistence, potential for bioaccumulation, and long-range environmental transport have led to its classification as a POP.[1][6] The technical mixture typically contains α- and β-isomers in a ratio of approximately 7:3.[1] While the α-isomer is more volatile, the β-isomer is also of significant environmental concern.[6] In the environment, both isomers can be oxidized to form endosulfan sulfate, a metabolite that is as toxic and often more persistent than the parent compounds.[1][7][8] Therefore, effective environmental monitoring must encompass β-endosulfan and endosulfan sulfate.

The primary exposure routes for the general population are through diet, while occupational exposure can occur during its application.[9] Due to its persistence, β-endosulfan can be found in soil, water, sediments, and biota, often far from its original point of application.[6][7][10] This necessitates sensitive and specific analytical methods to detect and quantify these compounds at trace levels.

Pre-Analytical Considerations: Sample Collection and Preservation

The integrity of any environmental analysis begins with proper sample collection and preservation. The goal is to obtain a representative sample and prevent degradation or contamination of the target analytes.

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Sample Matrix	Collection Protocol	Preservation	Holding Time
Water	Collect in amber glass bottles with Teflon-lined caps. Rinse bottle with sample water before final collection.	Store at 4°C in the dark.	7 days until extraction
Soil/Sediment	Use a stainless steel auger or corer. Homogenize the sample thoroughly. Store in wide-mouth amber glass jars with Teflon-lined caps.	Store at 4°C in the dark. For longer storage, freeze at -20°C.	14 days (4°C) or 6 months (-20°C) until extraction
Biota (e.g., fish tissue)	Collect organisms and dissect the target tissue (e.g., muscle, liver) on a clean surface. Store in amber glass jars or wrapped in aluminum foil.	Freeze at -20°C immediately after collection.	6 months until extraction

Expert Insight: The use of glass containers is critical to prevent sorption of the lipophilic β-endosulfan onto plastic surfaces. Amber glass protects the analyte from photodegradation.

Sample Preparation: Extraction and Cleanup

The choice of extraction and cleanup methodology is dependent on the sample matrix and the desired level of sensitivity. The objective is to efficiently isolate β-endosulfan and its metabolites from the matrix while removing interfering compounds.

Liquid-Liquid Extraction (LLE) for Water Samples

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LLE is a traditional and effective method for extracting organochlorine pesticides from aqueous matrices.

Protocol:

- Acidify the water sample (1 L) to a pH < 2 with sulfuric acid.
- Transfer the sample to a 2 L separatory funnel.
- Add 60 mL of dichloromethane (DCM) and shake vigorously for 2 minutes, periodically venting the funnel.
- Allow the layers to separate and drain the organic (bottom) layer into a flask.
- Repeat the extraction twice more with fresh 60 mL portions of DCM.
- Combine the DCM extracts and dry by passing through a funnel containing anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a Kuderna-Danish (K-D) apparatus or a rotary evaporator.
- Solvent exchange into hexane for gas chromatography (GC) analysis.

Causality: Acidification minimizes the ionization of potential interferences. DCM is an effective solvent for extracting a wide range of organic pollutants, including endosulfan. Anhydrous sodium sulfate removes residual water from the extract, which is crucial for subsequent GC analysis.

Solid-Phase Extraction (SPE) for Water Samples

SPE offers advantages over LLE, including reduced solvent consumption, higher sample throughput, and cleaner extracts.

Protocol:

- Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.

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- Pass the water sample (1 L) through the conditioned cartridge at a flow rate of 5-10 mL/min.
- After loading, dry the cartridge by purging with air or nitrogen for 10-15 minutes.
- Elute the trapped analytes with 10 mL of a suitable solvent, such as ethyl acetate or a mixture of DCM and hexane.
- Concentrate the eluate to 1 mL for analysis.

Expert Insight: The choice of SPE sorbent and elution solvent should be optimized based on the specific characteristics of the water sample (e.g., presence of dissolved organic matter).

Soxhlet Extraction for Soil and Sediment Samples

Soxhlet extraction is a rigorous and exhaustive technique suitable for solid matrices.

Protocol:

- Air-dry the soil/sediment sample and sieve to remove large debris.
- Mix 10-20 g of the homogenized sample with an equal amount of anhydrous sodium sulfate to form a free-flowing powder.
- Place the mixture in a cellulose extraction thimble and insert it into the Soxhlet extractor.
- Extract with a 1:1 mixture of hexane and acetone for 6-8 hours at a rate of 4-6 cycles per hour.
- After extraction, concentrate the solvent to approximately 1 mL.
- Proceed with cleanup to remove lipids and other co-extractives.

QuEChERS for Soil, Sediment, and Biota Samples

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has gained popularity for its simplicity and efficiency in analyzing pesticide residues in a wide range of matrices.[11][12][13][14][15]

Protocol (General):

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- Extraction:
  - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.
  - Add the appropriate QuEChERS salt packet (e.g., magnesium sulfate, sodium chloride, sodium citrate) and shake vigorously for 1 minute.
  - Centrifuge at >1500 rcf for 1 minute.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Take an aliquot of the supernatant (e.g., 1 mL) and transfer it to a 2 mL d-SPE tube containing a mixture of primary secondary amine (PSA) sorbent and anhydrous magnesium sulfate.
  - Shake for 30 seconds.
  - Centrifuge at >1500 rcf for 1 minute.
  - The supernatant is ready for analysis.

Causality: Acetonitrile is used for extraction due to its ability to efficiently extract a broad range of pesticides. The salts induce phase separation between the aqueous and organic layers. PSA in the d-SPE step removes organic acids, fatty acids, and other polar interferences.

Instrumental Analysis

Gas chromatography is the most common technique for the analysis of β-endosulfan due to its volatility and the availability of sensitive detectors. Liquid chromatography can also be employed.

Gas Chromatography (GC) Analysis

GC coupled with an Electron Capture Detector (GC-ECD) is a highly sensitive and selective method for halogenated compounds like endosulfan.[16][17][18][19] For confirmation and enhanced specificity, a Mass Spectrometer (GC-MS) is recommended.[19][20][21][22][23]

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Typical GC-ECD/MS Conditions:

Parameter	Condition
Column	DB-5ms, HP-5ms, or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness)
Injector	Splitless, 250°C
Oven Program	100°C (1 min hold), ramp at 15°C/min to 200°C, then 10°C/min to 280°C (5 min hold)
Carrier Gas	Helium or Nitrogen, constant flow (e.g., 1 mL/min)
Detector (ECD)	300°C
Detector (MS)	Transfer line: 280°C, Ion source: 230°C. Operated in Selected Ion Monitoring (SIM) mode for quantification.

Selected Ions for GC-MS (SIM) Analysis:

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
β-Endosulfan	339	241	207
Endosulfan Sulfate	387	241	272

Workflow for GC Analysis:



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